

Technical Guide: Solubility Profile of 4'-Amino-N-methylacetanilide in Organic Solvents

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Compound of Interest

Compound Name: 4'-Amino-N-methylacetanilide

Cat. No.: B086871

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Amino-N-methylacetanilide, also known as N-(4-aminophenyl)-N-methylacetamide, is a chemical compound of interest in various research and development sectors, including pharmaceuticals and dye manufacturing.^[1] Its utility as an intermediate and building block for more complex molecules necessitates a thorough understanding of its physicochemical properties, particularly its solubility in different organic solvents.^[1] This technical guide provides a comprehensive overview of the available solubility information for **4'-Amino-N-methylacetanilide** and outlines detailed experimental protocols for its quantitative determination.

Physicochemical Properties of 4'-Amino-N-methylacetanilide

Property	Value	Reference
CAS Number	119-63-1	[2]
Molecular Formula	C ₉ H ₁₂ N ₂ O	[1]
Molecular Weight	164.21 g/mol	[1]
Appearance	White to off-white solid/powder	[1]
Melting Point	Approximately 70 °C	[3]

Solubility of 4'-Amino-N-methylacetanilide

Qualitative Solubility Data

Quantitative solubility data for **4'-Amino-N-methylacetanilide** in a wide range of organic solvents is not readily available in published literature. However, qualitative assessments indicate its general solubility behavior. The compound is described as being soluble in polar solvents like water and alcohols. This solubility is attributed to the presence of the amide group which can participate in hydrogen bonding.

The following table summarizes the available qualitative solubility information.

Solvent	Qualitative Solubility	Reference
Water	Soluble	
Alcohols	Soluble	
Methanol	Slightly Soluble	[3]
Chloroform	Slightly Soluble	[3]

Factors Influencing Solubility

The solubility of **4'-Amino-N-methylacetanilide** is influenced by several factors:

- Polarity: The molecule possesses both polar (amino and amide groups) and non-polar (phenyl ring and methyl groups) regions. Its solubility is generally favored in solvents with similar polarity.

- Hydrogen Bonding: The amino and amide groups are capable of forming hydrogen bonds, which enhances solubility in protic solvents like water and alcohols.
- Temperature: Generally, the solubility of solid compounds in liquid solvents increases with temperature. However, the extent of this increase is specific to the solute-solvent system.

Experimental Protocol for Quantitative Solubility Determination: The Shake-Flask Method

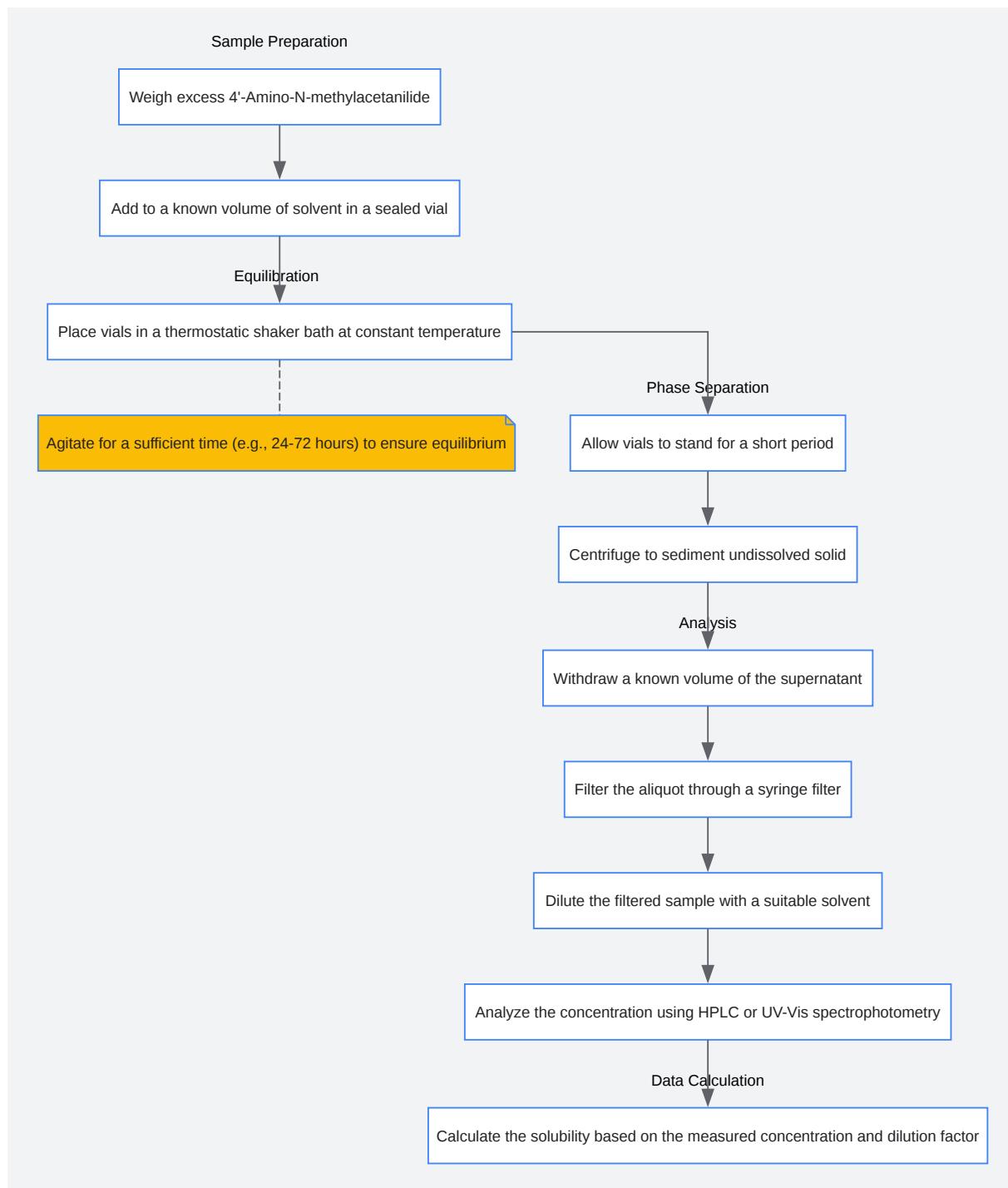
To obtain precise and quantitative solubility data, the isothermal shake-flask method is a widely accepted and reliable technique. This method involves allowing a surplus of the solid compound to reach equilibrium with the solvent at a constant temperature.

Materials and Equipment

- **4'-Amino-N-methylacetanilide** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatic shaker bath or incubator
- Analytical balance (± 0.1 mg)
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μ m PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

Experimental Workflow

The following diagram illustrates the experimental workflow for the shake-flask solubility determination method.

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Caption: Experimental workflow for the shake-flask solubility determination method.

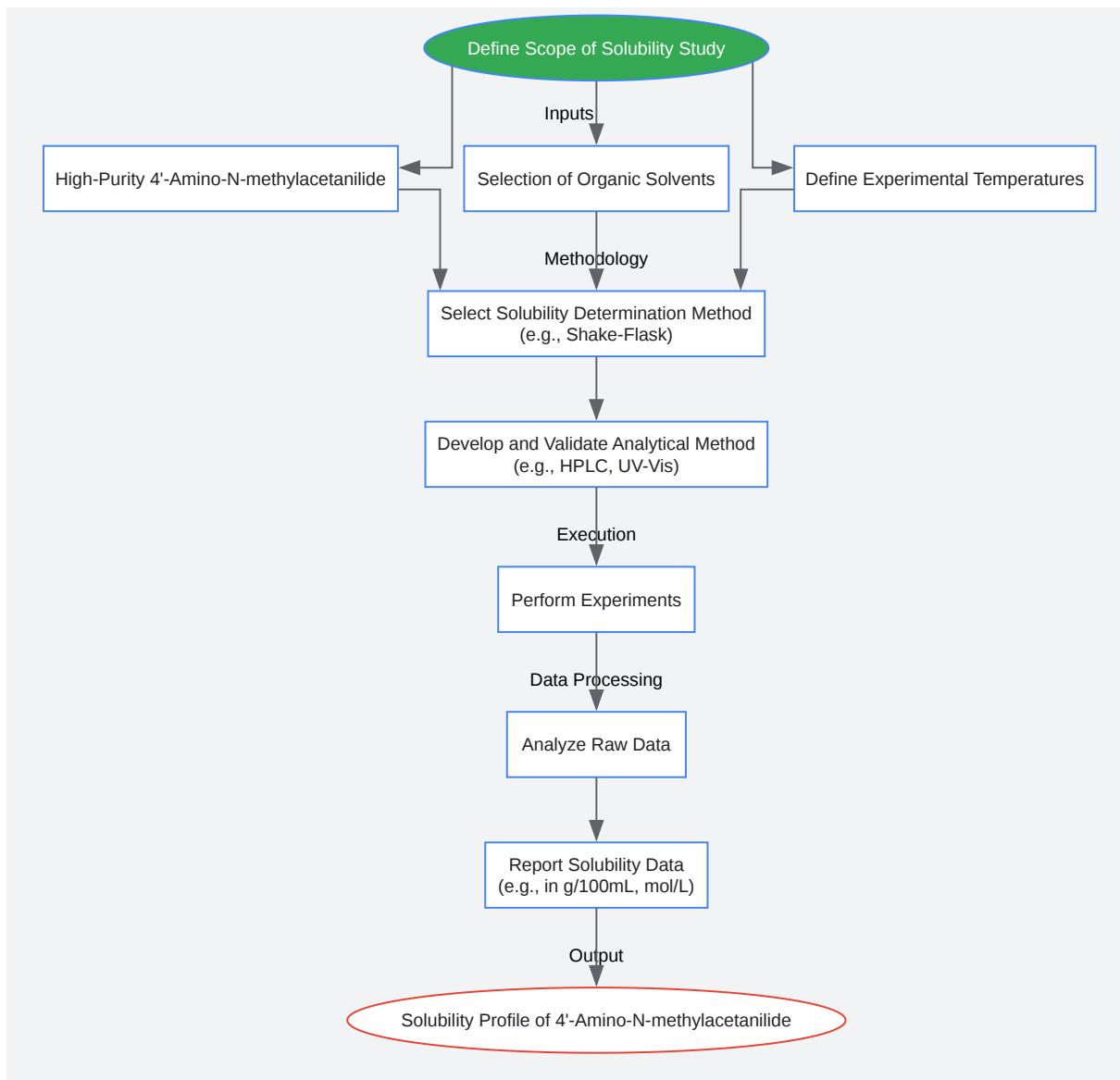
Detailed Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **4'-Amino-N-methylacetanilide** to a series of vials, each containing a known volume of a specific organic solvent. The excess solid is crucial to ensure that the solution becomes saturated.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the vials for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally by analyzing samples at different time points until the concentration remains constant.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow them to stand undisturbed in a temperature-controlled environment for a short period to allow the excess solid to settle.
 - For a more complete separation, centrifuge the vials at a moderate speed.
- Sample Analysis:
 - Carefully withdraw a known volume of the clear supernatant using a calibrated pipette.
 - Immediately filter the aliquot through a syringe filter (e.g., 0.45 µm) to remove any remaining solid particles.
 - Accurately dilute the filtered sample with a suitable solvent to a concentration that falls within the linear range of the analytical method.

- Determine the concentration of **4'-Amino-N-methylacetanilide** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A calibration curve should be prepared using standard solutions of known concentrations.
- Calculation of Solubility:
 - Calculate the solubility (S) of **4'-Amino-N-methylacetanilide** in the chosen solvent using the following formula: $S = C \times DF$ Where:
 - C = Concentration of the diluted sample (e.g., in mg/mL)
 - DF = Dilution factor

Logical Relationship of Solubility Determination

The following diagram outlines the logical steps and considerations for a comprehensive solubility study.

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Caption: Logical workflow for a comprehensive solubility study.

Conclusion

While quantitative solubility data for **4'-Amino-N-methylacetanilide** in a broad range of organic solvents is currently limited in the public domain, this guide provides the available qualitative information and a detailed, robust experimental protocol for its precise determination. The shake-flask method, coupled with a validated analytical technique such as HPLC, is recommended for generating reliable and reproducible solubility data. Such data is invaluable for researchers and scientists in the fields of drug development, chemical synthesis, and materials science, enabling informed decisions in formulation, purification, and process design.

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References

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